

Navigating High-Particle Samples with the multi N/C 2300: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NC 2300

Cat. No.: B1682202

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on effectively handling high-particle samples in the multi N/C 2300 Total Organic Carbon/Total Nitrogen (TOC/TN) analyzer without encountering clogging issues. By leveraging the instrument's specialized design features and adhering to best practices, users can ensure accurate and uninterrupted analysis of even the most challenging matrices.

Troubleshooting Guide: Preventing and Addressing Clogging

While the multi N/C 2300 is engineered for robust particle handling, understanding potential issues and their solutions can streamline your experimental workflow.

Symptom	Potential Cause	Recommended Action
Instrument pressure error or failure to inject	Partial or complete blockage in the injection needle or sample pathway.	1. Perform a rinse cycle: Utilize the instrument's automated rinsing function to clear minor obstructions. 2. Inspect and clean the injection needle: Refer to the instrument's operating manual for the specific procedure to safely remove and clean the wide-bore needle. 3. Check the sample tubing: Ensure the sample aspiration tube is not kinked or obstructed.
Poor reproducibility or sample carryover	Inadequate rinsing between samples or particle settling in sample vials.	1. Increase the number of rinse cycles: In the analysis method, increase the number of rinses between injections to ensure the system is thoroughly cleaned. 2. Optimize sample homogenization: For samples with rapidly settling particles, ensure the autosampler's magnetic stirring function is enabled and optimized to maintain a homogenous suspension during analysis. ^[1] 3. Implement a reverse rinse: The system's reverse rinse of the sample aspiration tube and needle is crucial for full carryover control.

No sample uptake	Issue with the microliter syringe or sample aspiration path.	1. Inspect the syringe: Check for visible blockages or damage to the syringe. 2. Verify autosampler alignment: Ensure the autosampler is correctly aligned with the sample vials.
------------------	--	---

Frequently Asked Questions (FAQs)

Q1: What is the core technology in the multi N/C 2300 that prevents clogging from high-particle samples?

A1: The multi N/C 2300 utilizes a septum-free direct injection system.^{[2][3][4][5]} This design is the primary defense against clogging. The sample is drawn directly into a microliter syringe and injected via a wide-bore needle from top to bottom, ensuring a complete transfer of particles without navigating narrow tubes or valves where blockages commonly occur.^[6] The injection needle is also thermally cleaned in the furnace after each injection.^[6]

Q2: Do I need to pre-filter my high-particle samples before analysis?

A2: In most cases, no. The multi N/C 2300 is specifically designed to handle particle-rich and even oily or emulsion-like samples without the need for pre-filtration.^{[2][3]} Pre-filtering can sometimes remove the very particles you are intending to analyze, leading to inaccurate results.

Q3: How can I ensure my sample is homogenous during analysis?

A3: The available AS 60 autosampler for the multi N/C 2300 offers automatic magnetic stirring to homogenize liquid samples.^[1] It is crucial to enable and optimize the stirring parameters within your analysis method to ensure a representative aliquot is drawn for each injection, especially for samples with dense or rapidly settling particles.

Q4: What are the recommended preventative maintenance steps to avoid clogging when regularly analyzing high-particle samples?

A4: Regular preventative maintenance is key to long-term, trouble-free operation. This includes:

- Regularly inspect and clean the injection needle: Follow the procedures outlined in the user manual.
- Ensure the rinse solution is fresh and appropriate: Use high-purity water for rinsing to prevent introducing contaminants.
- Monitor instrument pressures: The multiWin pro software includes a self-diagnostics system that monitors internal pressures.^{[4][7]} Any significant changes can be an early indicator of a potential blockage.
- Adhere to the maintenance schedule: Follow the recommended maintenance intervals for tubing and other consumable parts as detailed in the operating manual.^[2]

Experimental Protocols and System Parameters

Protocol: Setting Up a Measurement for a High-Particle Sample

- Sample Preparation:
 - Ensure the sample is well-mixed before placing it in the autosampler vial.
 - If using the AS 60 autosampler, add a magnetic stir bar to each vial.
- Method Development in multiWin pro Software:
 - Create a new method or modify an existing one.
 - Injection Volume: Set an appropriate injection volume (the multi N/C 2300 can handle 10-500 μL).^{[4][5]}
 - Homogenization: In the autosampler settings, enable the magnetic stirrer and set the stirring time and speed to ensure a homogenous suspension is maintained.


- Rinsing: Configure the number of rinse cycles before and after each sample injection. For particularly "sticky" or high-particle samples, increase the number of rinse cycles.
- Calibration: Use a long-term stable calibration with the "Easy Cal" function, which can perform a multi-point calibration from a single standard solution.[\[3\]](#)[\[5\]](#)
- Sequence Setup:
 - Add your samples to the sequence table.
 - Ensure that a rinse station with fresh, high-purity water is available in the autosampler rack.
- Initiate Analysis:
 - Start the sequence. The instrument will automatically perform the acidification, purging (for NPOC), injection, and rinsing steps.[\[1\]](#)

System Specifications for Particle Handling

Feature	Specification/Description	Benefit for High-Particle Samples
Injection Principle	Septum-free direct injection	Eliminates the primary source of clogging and allows for direct analysis of particle-rich samples. [2] [3] [4] [5]
Injection Needle	Wide-bore needle	Accommodates larger particles without obstruction. [6]
Sample Path	No narrow tubes or valves	Prevents particle sedimentation and blockages. [6]
Rinsing Technology	Efficient rinsing, including reverse rinse of aspiration tube and needle	Minimizes sample carryover and keeps the system clean. [6]
Measurement Range	0 to 30,000 mg/L TOC	Allows for the analysis of high-concentration samples without the need for dilution, which can alter particle distribution. [3] [5]
Autosampler	AS 60 with automatic magnetic stirring	Ensures sample homogeneity during analysis for reproducible results. [1]


Visualizing the Workflow

To better understand the process of handling high-particle samples with the multi N/C 2300, the following diagrams illustrate the key decision-making and mechanical workflows.



[Click to download full resolution via product page](#)

Caption: Workflow for analyzing high-particle samples.



[Click to download full resolution via product page](#)

Caption: Troubleshooting logic for pressure errors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. multi N/C 2300 - Analytik Jena GmbH+Co. KG [analytik-jena.fr]
- 2. analytik-jena.com [analytik-jena.com]
- 3. multi N/C 2300 Series - Analytik Jena [analytik-jena.com]
- 4. fkv.it [fkv.it]
- 5. analytik-jena.com [analytik-jena.com]
- 6. TOC/TNb – Total Organic Carbon and Total Bound Nitrogen Analysis - Analytik Jena [analytik-jena.com]
- 7. multi N/C x300 Series - TOC/TNb Analyzer - Analytik Jena [analytik-jena.us]
- To cite this document: BenchChem. [Navigating High-Particle Samples with the multi N/C 2300: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682202#how-to-handle-high-particle-samples-in-the-multi-n-c-2300-without-clogging]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com